

Commercial Sourcing and Synthetic Guidance for 2',2,2-Trimethylpropiophenone

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Compound of Interest

Compound Name: 2',2,2-
TRIMETHYLPROPIOPHENONE

Cat. No.: B1312041

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For researchers, scientists, and professionals in drug development seeking to procure or synthesize **2',2,2-trimethylpropiophenone** (CAS No. 2041-37-4), also known as 2,2-dimethyl-1-(o-tolyl)propan-1-one, this technical guide provides a detailed overview of commercial suppliers, a plausible synthetic route with an experimental protocol, and a summary of its key chemical identifiers.

Commercial Availability

A critical step in any research and development endeavor is the reliable sourcing of starting materials and reagents. **2',2,2-Trimethylpropiophenone** is available from a number of commercial chemical suppliers. While pricing and stock levels are subject to change, the following companies have been identified as potential vendors. Researchers are advised to visit the suppliers' websites for the most current information.

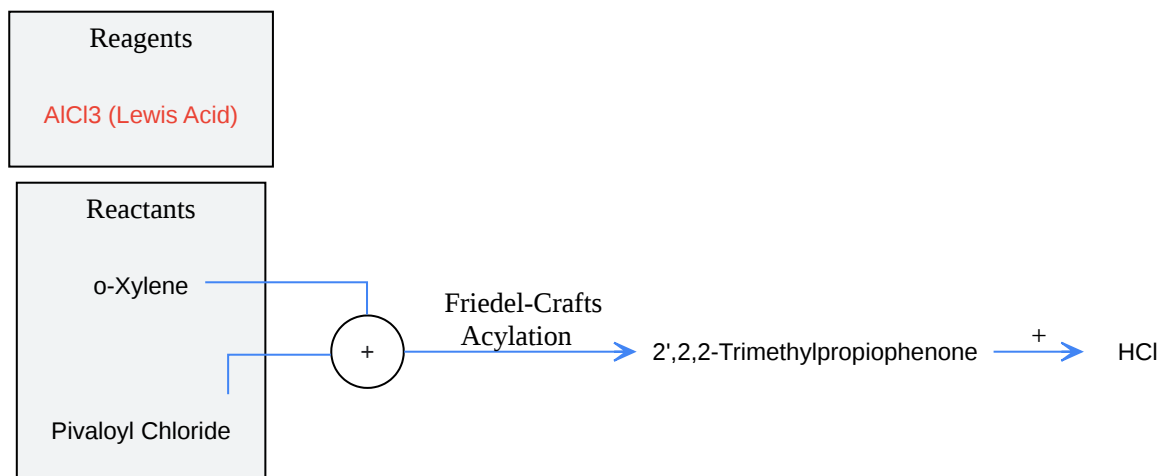
Supplier	Purity	Available Quantities	Catalog Number
ChemScene	≥95%	Inquire for details	CS-0152979
Alfa Chemistry	Inquire for details	Inquire for details	Inquire for details
ChemicalBook Suppliers	Varies by supplier	Varies by supplier	Varies by supplier

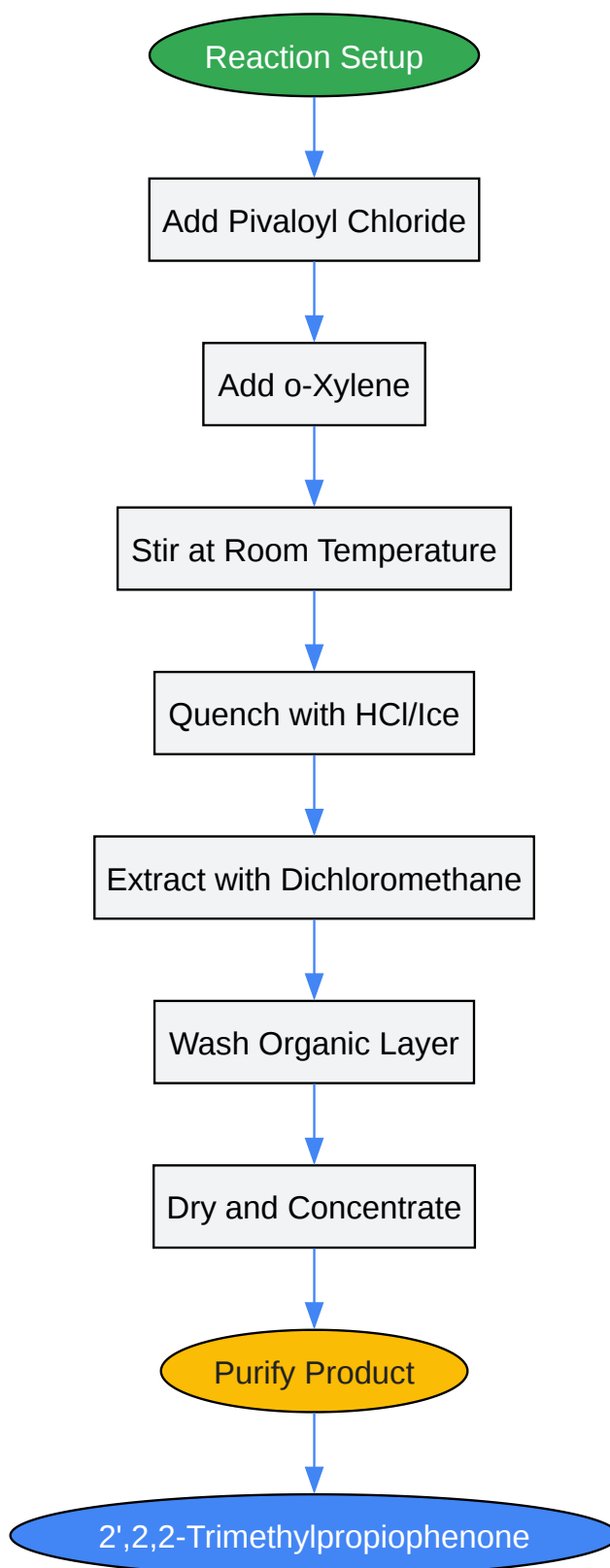
Table 1. Commercial Suppliers of **2',2,2-Trimethylpropiophenone**. This table summarizes potential commercial sources for **2',2,2-trimethylpropiophenone**, highlighting the purity offered by ChemScene. For detailed information on available quantities and pricing, direct inquiry with the respective suppliers is recommended.

Synthetic Protocol: A Plausible Approach

For laboratories equipped for chemical synthesis, **2',2,2-trimethylpropiophenone** can be prepared through established organic chemistry reactions. A feasible method is the Friedel-Crafts acylation of o-xylene with pivaloyl chloride. The following protocol is a detailed methodology based on standard laboratory practices for this type of reaction.

Reaction Scheme:





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